

# Introduction: The Versatile Pyrimidine Building Block

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: 5-(4-Methoxyphenyl)-5-oxovaleronitrile

CAS No.: 26823-02-9

Cat. No.: B1313416

[Get Quote](#)

This guide provides a comprehensive technical overview of 2,4-Diamino-6-chloropyrimidine, a critical intermediate in modern organic synthesis. It is important to note that the requested CAS number 26823-02-9 is not readily associated with a widely available chemical intermediate. However, the structurally similar and commercially significant compound, 2,4-Diamino-6-chloropyrimidine (CAS 156-83-2), is a key precursor in numerous synthetic pathways. This document will focus on this latter compound, which is central to the development of various pharmaceuticals and agrochemicals.<sup>[1][2]</sup>

With its distinct arrangement of amino and chloro functional groups, 2,4-Diamino-6-chloropyrimidine offers a reactive scaffold for constructing more complex molecular architectures.<sup>[1][3]</sup> Its most prominent application is as a cornerstone in the synthesis of Minoxidil, a widely used therapeutic for androgenetic alopecia.<sup>[1][4][5]</sup> Beyond this, its utility extends to the development of novel antiviral, anticancer, and antimalarial agents, as well as herbicides.<sup>[3]</sup> This guide will delve into its synthesis, key reactions, analytical methods, and supply chain considerations to support your research and development endeavors.

## Physicochemical Properties

A thorough understanding of a starting material's properties is fundamental to its successful application in synthesis. 2,4-Diamino-6-chloropyrimidine is a white to off-white crystalline powder under standard conditions.<sup>[1]</sup> Its key physicochemical data are summarized below.

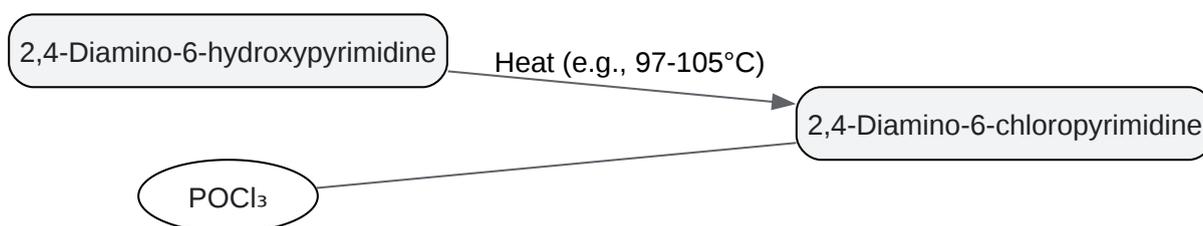
Property	Value	Source(s)
CAS Number	156-83-2	[5][6]
Molecular Formula	C4H5ClN4	[1][5]
Molecular Weight	144.56 g/mol	[1][5]
Appearance	White to off-white crystalline powder	[1]
Melting Point	199-202 °C	[1][6]
Solubility	Moderately soluble in water; more soluble in organic solvents like ethanol and methanol.	[1]
Boiling Point	438.3±48.0 °C at 760 mmHg (Predicted)	[1]
Density	1.564 g/cm <sup>3</sup> (Predicted)	[1]
IUPAC Name	6-chloropyrimidine-2,4-diamine	[5]
Synonyms	4-Chloro-2,6-diaminopyrimidine, 2,6-Diamino-4-chloropyrimidine	[1][5]

## Synthesis and Manufacturing: From Precursors to a Key Intermediate

The industrial production of 2,4-Diamino-6-chloropyrimidine predominantly relies on the chlorination of its hydroxylated precursor, 2,4-diamino-6-hydroxypyrimidine. This transformation is a critical step that activates the pyrimidine ring for subsequent nucleophilic substitution reactions.

### Primary Synthesis Pathway: Chlorination with Phosphorus Oxychloride

The most common and well-documented method for synthesizing 2,4-Diamino-6-chloropyrimidine is the treatment of 2,4-diamino-6-hydroxypyrimidine with a chlorinating agent, typically phosphorus oxychloride ( $\text{POCl}_3$ ).<sup>[4][7]</sup> This reaction effectively replaces the hydroxyl group at the 6-position with a chlorine atom.



[Click to download full resolution via product page](#)

Caption: General synthesis of 2,4-Diamino-6-chloropyrimidine via chlorination.

## Experimental Protocol: Laboratory-Scale Synthesis

The following protocol is a representative example derived from published literature and should be adapted and optimized based on laboratory capabilities and safety assessments.<sup>[7][8]</sup>

Objective: To synthesize 2,4-Diamino-6-chloropyrimidine from 2,4-diamino-6-hydroxypyrimidine.

Materials:

- 2,4-diamino-6-hydroxypyrimidine
- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Ice water
- Sodium hydroxide ( $\text{NaOH}$ ) solution
- Ethyl acetate ( $\text{EtOAc}$ )
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

## Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a reflux condenser and a mechanical stirrer, carefully add 2,4-diamino-6-hydroxypyrimidine to an excess of phosphorus oxychloride.<sup>[7][8]</sup> The weight ratio of POCl<sub>3</sub> to the starting material is typically between 3.5:1 and 5:1.<sup>[8]</sup>
- **Heating:** Heat the reaction mixture to approximately 97-105°C and maintain this temperature with stirring for several hours (e.g., 6-17 hours) until the reaction is complete (monitored by TLC or HPLC).<sup>[7][8]</sup>
- **Quenching:** After completion, cool the reaction mixture. Slowly and carefully add the solution to ice water to quench the excess POCl<sub>3</sub>. This is a highly exothermic step and requires strict temperature control.
- **Hydrolysis & Neutralization:** Heat the quenched solution (e.g., to 90°C for 1 hour) to ensure complete hydrolysis of any remaining intermediates.<sup>[7]</sup> Cool the solution and adjust the pH to approximately 8 with a NaOH solution.<sup>[7]</sup>
- **Extraction:** Extract the aqueous solution multiple times with ethyl acetate.<sup>[7]</sup>
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.<sup>[7]</sup>
- **Purification:** The resulting solid can be further purified by recrystallization if necessary.

## Causality and Optimization:

- **Excess POCl<sub>3</sub>:** Using phosphorus oxychloride in excess serves as both the reactant and the solvent, driving the reaction to completion.
- **Temperature Control:** The reaction temperature is a critical parameter. Insufficient heat leads to an incomplete reaction, while excessive temperatures can cause degradation and side product formation.
- **Quenching Method:** The quenching of POCl<sub>3</sub> is hazardous. An alternative method described in the patent literature involves using alcohols like ethanol for a safer quench, which can also

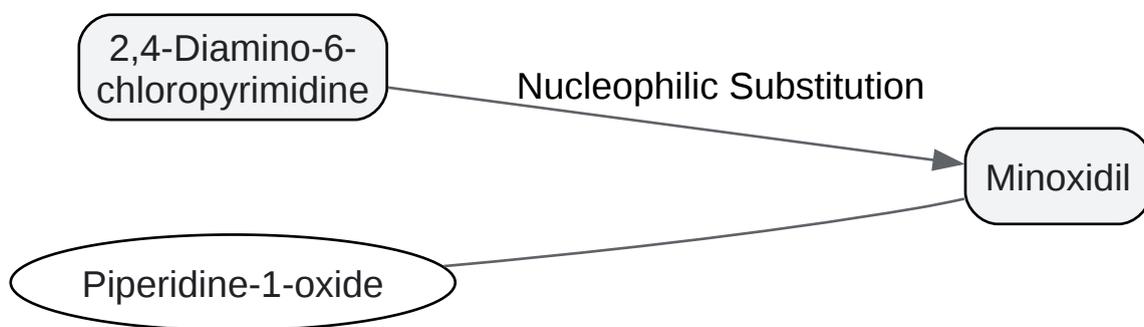
facilitate product isolation as a hydrochloride salt.[8]

## Applications in Drug Discovery and Development

The strategic placement of the chlorine atom at the 6-position makes 2,4-Diamino-6-chloropyrimidine a versatile synthon. This chlorine is a good leaving group, readily displaced by various nucleophiles, which is the cornerstone of its utility.[2][5]

### Key Intermediate in Minoxidil Synthesis

The most significant application of 2,4-Diamino-6-chloropyrimidine is in the production of Minoxidil. In this synthesis, it undergoes nucleophilic substitution with piperidine-1-oxide.



[Click to download full resolution via product page](#)

Caption: Role of 2,4-Diamino-6-chloropyrimidine in Minoxidil synthesis.

This reaction highlights the importance of the chloro group as a reactive "switch," enabling the coupling of the pyrimidine core with other molecular fragments to build the final active pharmaceutical ingredient (API).[2]

### Scaffold for Diverse Bioactive Molecules

The reactivity of 2,4-Diamino-6-chloropyrimidine has been exploited to create libraries of compounds for screening against various therapeutic targets:

- Antitubercular Agents: It serves as a starting material for the synthesis of 2,4-diamino-5-aryl-6-substituted pyrimidine derivatives, which have shown potential anti-tubercular activities.[7]

- **Anticancer and Antiviral Research:** The diamino-pyrimidine core is a recognized pharmacophore. By modifying the 6-position, researchers can develop novel kinase inhibitors and other targeted therapies.[3]
- **Agrochemicals:** It is also a building block for certain herbicides and pesticides, demonstrating its broader utility in applied chemistry.[1][2]

## Analytical and Quality Control

Ensuring the purity of 2,4-Diamino-6-chloropyrimidine is crucial for the successful synthesis of downstream products. High-Performance Liquid Chromatography (HPLC) is the standard method for purity assessment.

- **Purity of Starting Materials:** The purity of the precursor, 2,4-diamino-6-hydroxypyrimidine, and the content of its own starting materials (like guanidine hydrochloride) must be controlled. An HPLC-UV method using a hydrophilic C18 column with a gradient elution of a potassium dihydrogen phosphate/methanol mobile phase has been developed for this purpose.[9]
- **Final Product Analysis:** Similar reverse-phase HPLC methods are employed to determine the purity of the final 2,4-Diamino-6-chloropyrimidine product and to quantify any related impurities.

## Safety, Handling, and Storage

As with any chemical intermediate, proper handling and storage are paramount to ensure laboratory safety.

Hazard Identification:

- Harmful if swallowed (H302).[10][11]
- Causes skin irritation (H315).[10]
- Causes serious eye irritation (H319).[10]
- May cause respiratory irritation (H335).[10]

#### Recommended Precautions:

- Personal Protective Equipment (PPE): Wear safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[11] If dust is generated, use respiratory protection.[11]
- Handling: Avoid breathing dust.[10] Wash hands thoroughly after handling.[10][11] Do not eat, drink, or smoke when using this product.[10][11]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[1][10] Keep away from strong oxidizing agents.[10]

## Suppliers and Market Considerations

2,4-Diamino-6-chloropyrimidine is a commercially available intermediate from various chemical suppliers. The market for this chemical is closely tied to the demand for downstream products, particularly Minoxidil.[2]

#### Selected Suppliers:

- AK Scientific, Inc.
- Ottokemi
- Zhishang Chemical
- Vision Biotech

Note: This is not an exhaustive list. Researchers should obtain quotes and specifications from multiple vendors.

#### Pricing and Availability:

- The price and supply stability are influenced by the demand from the pharmaceutical sector. [2]
- As a well-established intermediate, the market supply is generally mature.[2]

- Pricing will vary based on quantity (bulk vs. research-grade), purity, and supplier. It is recommended to request quotes for current pricing.

## Conclusion

2,4-Diamino-6-chloropyrimidine (CAS 156-83-2) is more than just a chemical intermediate; it is an enabling tool for innovation in pharmaceutical and agrochemical research. Its robust synthesis and predictable reactivity provide a reliable foundation for the development of complex, high-value molecules. A comprehensive understanding of its properties, synthesis, and handling, as detailed in this guide, is essential for any scientist looking to leverage its full potential in their research and development programs.

## References

- PrepChem. (n.d.). Synthesis of 2,4-diamino-6-chloro-pyrimidine-3-oxide.
- CN114394941A. (2022). Preparation method of 2, 4-diamino-6-chloropyrimidine. Google Patents.
- Kaur, N., et al. (2017). Synthesis of 2,4-Diaminopyrimidine Core-Based Derivatives and Biological Evaluation of Their Anti-Tubercular Activities. *Molecules*, 22(9), 1547. MDPI. Retrieved from [\[Link\]](#)
- Entrepreneur. (n.d.). 2,4-Diamino-6-chloropyrimidine CAS 156-83-2. Retrieved from [\[Link\]](#)
- CN114394941A. (2022). Preparation method of 2, 4-diamino-6-chloropyrimidine. Google Patents.
- Vision Biotech. (n.d.). 2,4 Diamino 6 chloro pyrimidine. Retrieved from [\[Link\]](#)
- Apicule. (n.d.). 2,4-Diamino-6-chloropyrimidine (CAS No: 156-83-2) API Intermediate Manufacturers. Retrieved from [\[Link\]](#)
- CN114965738A. (2022). HPLC-UV detection method for purity of 2,4-diamino-6-hydroxypyrimidine starting material. Google Patents.
- Ottokemi. (n.d.). 6-Chloropyrimidine-2,4-diamine, 98% 156-83-2. Retrieved from [\[Link\]](#)
- ECHA. (n.d.). 2,4-Pyrimidinediamine, 6-chloro-, 3-oxide - Registration Dossier. Retrieved from [\[Link\]](#)

- CN113754592A. (2021). Preparation method of 2, 4-diamino-6-chloropyrimidine. Google Patents.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2,4-Diamino-6-chloropyrimidine CAS 156-83-2-Beijing Entrepreneur Science & Trading Co., Ltd [[entrepreneur-cn.com](http://entrepreneur-cn.com)]
- 2. [organicintermediate.com](http://organicintermediate.com) [[organicintermediate.com](http://organicintermediate.com)]
- 3. [vision-biotech.com](http://vision-biotech.com) [[vision-biotech.com](http://vision-biotech.com)]
- 4. CN114394941A - Preparation method of 2, 4-diamino-6-chloropyrimidine - Google Patents [[patents.google.com](http://patents.google.com)]
- 5. [apicule.com](http://apicule.com) [[apicule.com](http://apicule.com)]
- 6. 6-Chloropyrimidine-2,4-diamine, 98% 156-83-2 India [[ottokemi.com](http://ottokemi.com)]
- 7. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- 8. CN113754592A - Preparation method of 2, 4-diamino-6-chloropyrimidine - Google Patents [[patents.google.com](http://patents.google.com)]
- 9. CN114965738A - HPLC-UV detection method for purity of 2,4-diamino-6-hydroxypyrimidine starting material - Google Patents [[patents.google.com](http://patents.google.com)]
- 10. [aksci.com](http://aksci.com) [[aksci.com](http://aksci.com)]
- 11. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- To cite this document: BenchChem. [Introduction: The Versatile Pyrimidine Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1313416#suppliers-and-price-of-cas-26823-02-9>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)